

An In-depth Technical Guide to Methyl 4-ethoxy-2-methoxybenzoate

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Compound of Interest

Compound Name: *Methyl 4-ethoxy-2-methoxybenzoate*

Cat. No.: *B8695603*

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Introduction

Methyl 4-ethoxy-2-methoxybenzoate is a polysubstituted aromatic ester, a member of the benzoate family of organic compounds. Its structure, featuring a benzene ring functionalized with methoxy, ethoxy, and methyl ester groups, positions it as a valuable intermediate in multi-step organic synthesis and a potential candidate for investigation in medicinal chemistry and materials science. The specific arrangement of these alkoxy and ester groups dictates the molecule's electronic properties, reactivity, and three-dimensional conformation, influencing its interactions with biological targets or its performance as a chemical building block.

This guide provides a comprehensive overview of **Methyl 4-ethoxy-2-methoxybenzoate**, detailing its molecular structure, a robust synthetic pathway, predicted physicochemical and spectroscopic properties, and potential applications. The content is tailored for researchers and professionals in drug development and chemical synthesis, offering both foundational knowledge and practical insights into the compound's nature and utility. While this specific

molecule is not widely cataloged, its properties and synthesis can be reliably extrapolated from well-established principles of organic chemistry and data from closely related analogues.

Core Molecular Identifiers

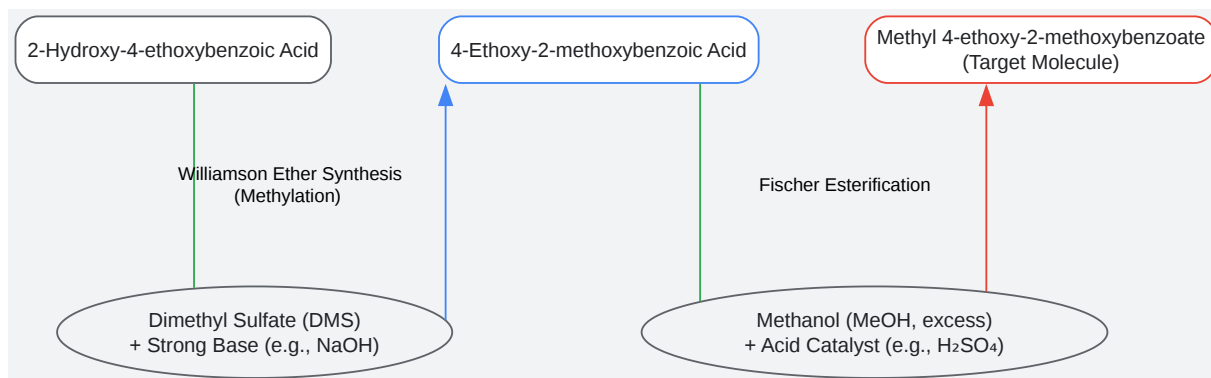
Identifier	Value	Notes
IUPAC Name	Methyl 4-ethoxy-2-methoxybenzoate	-
Molecular Formula	C ₁₁ H ₁₄ O ₄	-
Molecular Weight	210.23 g/mol	-
CAS Number	Not broadly indexed.	Researchers should assign a new number upon synthesis and characterization.

Part 1: Synthesis and Mechanism

The synthesis of **Methyl 4-ethoxy-2-methoxybenzoate** is most logically achieved through a two-stage process. The first stage involves the preparation of the precursor carboxylic acid, 4-ethoxy-2-methoxybenzoic acid, from a commercially available starting material. The second stage is the direct conversion of this acid to the target methyl ester via the classic Fischer esterification reaction. This pathway is selected for its reliability, high yields, and use of common laboratory reagents.

Synthetic Workflow Diagram

The overall synthetic strategy is depicted below, starting from 2-hydroxy-4-ethoxybenzoic acid.



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Caption: Synthetic pathway for **Methyl 4-ethoxy-2-methoxybenzoate**.

Stage 1: Synthesis of 4-Ethoxy-2-methoxybenzoic Acid (Precursor)

The foundational step is the methylation of the phenolic hydroxyl group of 2-hydroxy-4-ethoxybenzoic acid. This reaction is a classic Williamson Ether Synthesis.

- **Causality:** The phenolic proton is acidic and is readily removed by a strong base like sodium hydroxide to form a sodium phenoxide salt. This deprotonation is crucial as it generates a potent nucleophile. The resulting phenoxide ion then attacks the electrophilic methyl group of dimethyl sulfate (DMS) in an S_N2 reaction, displacing the sulfate leaving group and forming the desired methyl ether. Using a strong base ensures complete conversion to the phenoxide, maximizing the reaction rate and yield.

Stage 2: Fischer Esterification to Methyl 4-ethoxy-2-methoxybenzoate

The Fischer esterification is an acid-catalyzed equilibrium reaction between a carboxylic acid and an alcohol.^[1]

- **Causality and Self-Validation:** The mechanism begins with the protonation of the carbonyl oxygen of the carboxylic acid by a strong acid catalyst (e.g., H_2SO_4), which significantly increases the electrophilicity of the carbonyl carbon. The alcohol (methanol) then acts as a nucleophile, attacking this activated carbon. Following proton transfers, a molecule of water is eliminated, and subsequent deprotonation yields the ester.^[1] To drive the equilibrium towards the product, a large excess of the alcohol (methanol) is used as the solvent.^[1] This high concentration of a reactant shifts the equilibrium position according to Le Châtelier's principle, ensuring a high yield of the target ester. The reaction is considered self-validating; its progress can be monitored via Thin Layer Chromatography (TLC) until the starting carboxylic acid spot is consumed.

Detailed Experimental Protocol

Materials:

- 4-Ethoxy-2-hydroxybenzoic acid
- Dimethyl sulfate (DMS)
- Sodium hydroxide (NaOH)
- Methanol (anhydrous)
- Sulfuric acid (H_2SO_4 , concentrated)
- Diethyl ether
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Hydrochloric acid (HCl, for acidification)

Procedure:

- Preparation of 4-Ethoxy-2-methoxybenzoic Acid: a. In a round-bottomed flask, dissolve 1.0 equivalent of 4-ethoxy-2-hydroxybenzoic acid in aqueous sodium hydroxide (2.5 equivalents in water). b. Cool the solution in an ice bath to 0-5 °C. c. Add dimethyl sulfate (1.2 equivalents) dropwise to the stirred solution, maintaining the temperature below 10 °C. d. After the addition is complete, allow the mixture to warm to room temperature and stir for 12-18 hours. e. Quench the reaction by carefully adding excess aqueous NaOH to hydrolyze any unreacted DMS. f. Acidify the cooled reaction mixture with concentrated HCl until a precipitate forms (pH ~2). g. Collect the solid precipitate by vacuum filtration, wash with cold water, and dry thoroughly. This yields the precursor, 4-ethoxy-2-methoxybenzoic acid.
- Fischer Esterification: a. Place the dried 4-ethoxy-2-methoxybenzoic acid (1.0 equivalent) in a round-bottomed flask. b. Add a large excess of anhydrous methanol (e.g., 10-20 equivalents), which also serves as the solvent. c. Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) to the mixture. d. Equip the flask with a reflux condenser and heat the mixture to reflux (approx. 65 °C) for 4-6 hours. Monitor the reaction's completion by TLC.^[1] e. After cooling, remove the excess methanol under reduced pressure using a rotary evaporator. f. Dissolve the residue in diethyl ether and transfer to a separatory funnel. g. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to remove unreacted acid), and finally with brine.^[1] h. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **Methyl 4-ethoxy-2-methoxybenzoate**. i. Purify the product via column chromatography or distillation if necessary.

Part 2: Structural Elucidation and Physicochemical Properties

The molecular structure of **Methyl 4-ethoxy-2-methoxybenzoate** determines its chemical behavior. The arrangement of substituents on the benzene ring creates a specific electronic and steric environment.

Molecular Structure Diagram

Caption: Structure of **Methyl 4-ethoxy-2-methoxybenzoate** with ring numbering.

The methoxy group at the C2 (ortho) position and the ethoxy group at the C4 (para) position are both electron-donating groups through resonance, increasing the electron density of the

aromatic ring. This has significant implications for the molecule's reactivity in electrophilic aromatic substitution and for its spectroscopic properties.

Predicted Spectroscopic Data

The following table summarizes the predicted spectroscopic data, which is essential for the structural confirmation of a synthesized sample. These predictions are based on established principles of NMR and IR spectroscopy and data from analogous compounds.

Spectroscopic Technique	Predicted Data and Interpretation
¹ H NMR	Aromatic Protons:- H6: ~7.7-7.9 ppm (doublet, d). Deshielded due to proximity to the electron-withdrawing ester group.- H5: ~6.4-6.6 ppm (doublet of doublets, dd). Shielded by both alkoxy groups.- H3: ~6.4-6.6 ppm (doublet, d). Shielded by both alkoxy groups. Alkoxy Protons:- OCH₂CH₃ (Methylene): ~4.0-4.2 ppm (quartet, q).- OCH₃ (Methoxy): ~3.8-3.9 ppm (singlet, s).- COOCH₃ (Ester Methyl): ~3.8-3.9 ppm (singlet, s).- OCH₂CH₃ (Methyl): ~1.3-1.5 ppm (triplet, t).
¹³ C NMR	Aromatic Carbons:- C=O (Ester Carbonyl): ~166-168 ppm.- C4 (C-OEt): ~162-164 ppm.- C2 (C-OMe): ~158-160 ppm.- C6: ~132-134 ppm.- C1: ~115-117 ppm.- C5: ~104-106 ppm.- C3: ~98-100 ppm. Alkoxy Carbons:- OCH₂CH₃ (Methylene): ~63-65 ppm.- OCH₃ (Methoxy): ~55-57 ppm.^[2]- COOCH₃ (Ester Methyl): ~51-53 ppm.- OCH₂CH₃ (Methyl): ~14-16 ppm.
Infrared (IR)	- C=O Stretch (Ester): Strong absorption at ~1710-1730 cm⁻¹.- C-O Stretch (Ester & Ether): Strong absorptions in the ~1250-1300 cm⁻¹ (asymmetric) and ~1000-1150 cm⁻¹ (symmetric) regions.- C=C Stretch (Aromatic): Absorptions around ~1600 cm⁻¹ and ~1450-1500 cm⁻¹.- =C-H Stretch (Aromatic): Absorptions just above 3000 cm⁻¹.- C-H Stretch (Aliphatic): Absorptions just below 3000 cm⁻¹.
Mass Spectrometry (MS)	- Molecular Ion (M⁺): m/z = 210.0892 (for C₁₁H₁₄O₄).- Key Fragments: Loss of OCH₃ (m/z = 179), loss of COOCH₃ (m/z = 151), and fragments corresponding to the substituted benzoyl cation.

Part 3: Reactivity and Potential Applications

Chemical Reactivity

- **Ester Hydrolysis:** The ester functional group is susceptible to hydrolysis under both acidic and basic conditions, which would regenerate the precursor carboxylic acid, 4-ethoxy-2-methoxybenzoic acid. This is a primary consideration for formulation stability and reaction compatibility.
- **Electrophilic Aromatic Substitution:** The benzene ring is highly activated by the two electron-donating alkoxy groups at the ortho and para positions relative to each other. This makes the ring highly susceptible to electrophilic substitution reactions (e.g., nitration, halogenation, Friedel-Crafts reactions). The directing effects of the existing substituents would primarily guide new substituents to the C3 and C5 positions.
- **Ether Cleavage:** While generally stable, the methoxy and ethoxy groups can be cleaved under harsh acidic conditions (e.g., with HBr or HI) to yield the corresponding phenols.

Potential Applications in Research and Development

Substituted benzoates are a cornerstone of synthetic and medicinal chemistry.[3] While specific applications for **Methyl 4-ethoxy-2-methoxybenzoate** are not documented, its structural motifs suggest significant potential in several areas:

- **Pharmaceutical Intermediate:** Alkoxy-substituted aromatic rings are common scaffolds in drug discovery.[4] This molecule could serve as a key intermediate for synthesizing more complex active pharmaceutical ingredients (APIs). The ester can be hydrolyzed to the acid for amide coupling, or the activated ring can be further functionalized to build diverse molecular architectures.
- **Fragment-Based Drug Design:** As a small molecule with defined chemical features (hydrogen bond acceptor, aromatic core), it is a candidate for fragment-based screening libraries to identify starting points for novel drug development programs.
- **Materials Science:** Benzoate esters are used as precursors to plasticizers and polymers.[3] The specific substitution pattern may impart unique properties, such as UV absorption or

thermal stability, making it a candidate for investigation in advanced polymer or coating formulations.

Conclusion

Methyl 4-ethoxy-2-methoxybenzoate is a structurally distinct aromatic ester whose chemical properties are governed by the interplay of its methoxy, ethoxy, and methyl ester functional groups. Although not a widely available chemical, it can be reliably synthesized through a straightforward, high-yield sequence involving Williamson ether synthesis followed by Fischer esterification. Its highly activated aromatic ring and versatile ester functionality make it a promising building block for applications in organic synthesis, particularly in the development of novel pharmaceutical agents and specialized materials. This guide provides the necessary foundational knowledge for its synthesis, characterization, and exploration in future research endeavors.

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